

Isoamyl-n-propyl-amine molecular weight and formula

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Compound of Interest

Compound Name: *Isoamyl-n-propyl-amine*

Cat. No.: *B15358245*

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In-Depth Technical Guide: Isoamyl-n-propyl-amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Isoamyl-n-propyl-amine**, a secondary amine of interest in various chemical and pharmaceutical research domains.

Core Molecular Data

The fundamental molecular properties of **Isoamyl-n-propyl-amine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Parameter	Value
Molecular Formula	$C_8H_{19}N$
Molecular Weight	129.2432 g/mol [1]

Molecular Composition and Connectivity

The molecular formula $C_8H_{19}N$ indicates a composition of eight carbon atoms, nineteen hydrogen atoms, and one nitrogen atom. The structure of **Isoamyl-n-propyl-amine** is

characterized by an isoamyl group and an n-propyl group attached to a central nitrogen atom. This arrangement is visualized in the following diagram.

Caption: Skeletal structure of **Isoamyl-n-propyl-amine**.

Note: Hydrogen atoms are omitted for clarity in the skeletal diagram but are accounted for in the molecular formula and weight.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Isoamyl-n-propyl-amine** can be found in established chemical literature. Key experimental techniques would include:

- Synthesis: Reductive amination of isoamylamine with propionaldehyde or nucleophilic substitution of an isoamyl halide with n-propylamine.
- Purification: Fractional distillation under reduced pressure is a common method for purifying amines.
- Characterization:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the structure and assess purity.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Infrared (IR) Spectroscopy: To identify the N-H and C-N functional groups.
 - Gas Chromatography (GC): To assess purity and identify any volatile impurities.^[1]

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References

- 1. isoamyl-n-propyl-amine [webbook.nist.gov]
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